

Essential Safety and Logistical Information for Handling Tabimorelin Hemifumarate

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Compound of Interest

Compound Name: *Tabimorelin hemifumarate*

Cat. No.: *B031450*

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical guidance for the handling and disposal of **Tabimorelin hemifumarate** (CAS: 242143-80-2). As a potent, orally active ghrelin receptor agonist intended for research use only, proper safety protocols are paramount to ensure the well-being of laboratory personnel and to maintain experimental integrity.^{[1][2][3]} While a safety data sheet from one supplier suggests the compound does not meet the criteria for hazardous classification under current EC directives, it is crucial to note that the material is not fully tested and should be handled with care.^{[1][2]}

Personal Protective Equipment (PPE) and Handling

Given the potent nature of **Tabimorelin hemifumarate** and its status as a research chemical with incompletely characterized hazards, a cautious approach to personal protection is recommended. The following table summarizes the recommended PPE and handling procedures.

Area of Protection	Required PPE & Handling Procedure	Rationale
Eye Protection	Safety glasses with side shields or goggles.	Protects eyes from potential splashes or aerosolized particles.
Hand Protection	Chemically resistant gloves (e.g., nitrile).	Prevents direct skin contact with the compound.
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Not generally required for small quantities handled with good ventilation. Use a NIOSH-approved respirator if there is a risk of aerosolization or if working with larger quantities.	Minimizes inhalation of the compound, especially if it becomes airborne.
General Hygiene	Avoid breathing dust, vapor, mist, or gas. Avoid contact with skin and eyes. Wash hands thoroughly after handling.	Standard laboratory practice to minimize exposure to any chemical.

Emergency Procedures

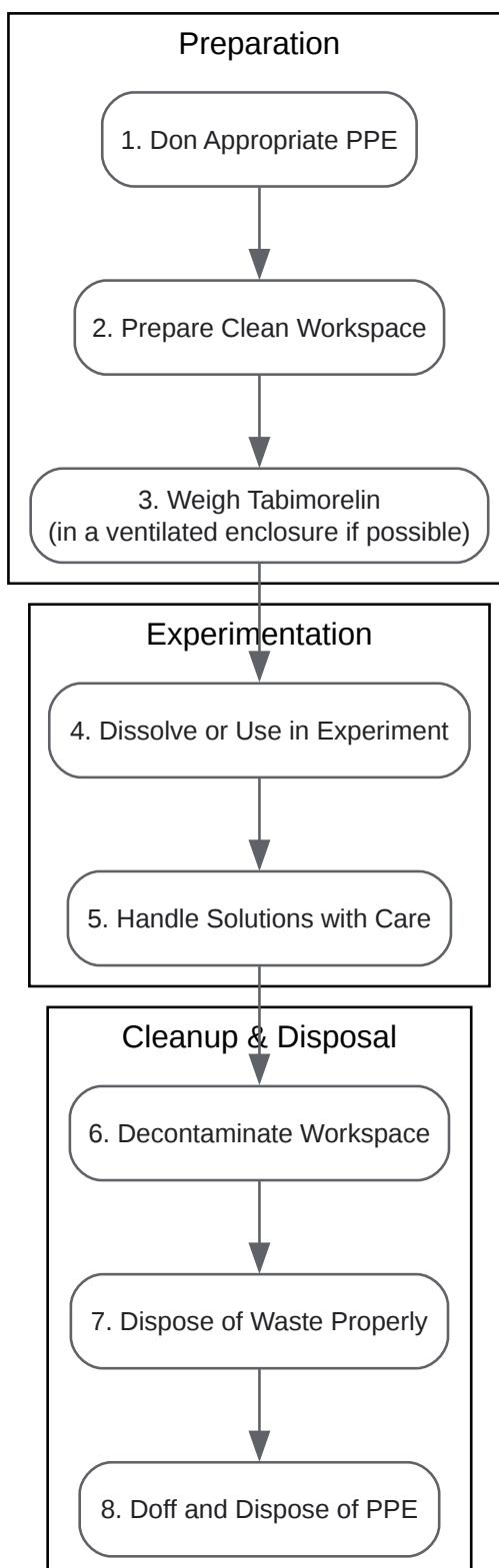
In the event of exposure, follow these first-aid measures:

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek medical attention. [1]
Skin Contact	Immediately wash the affected area with soap and plenty of water. [1]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. [1]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Operational and Disposal Plans

A clear plan for the handling and disposal of **Tabimorelin hemifumarate** is essential for laboratory safety and environmental protection.

Workflow for Handling Tabimorelin Hemifumarate

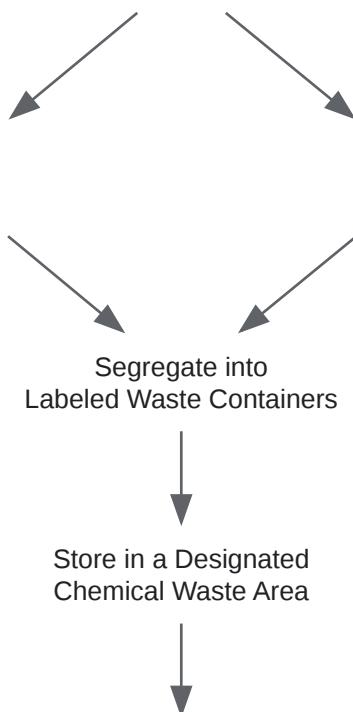


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Caption: A step-by-step workflow for the safe handling of **Tabimorelin hemifumarate**.

Disposal Plan

All waste materials contaminated with **Tabimorelin hemifumarate** should be treated as chemical waste.



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Caption: A logical flow for the proper disposal of **Tabimorelin hemifumarate** waste.

Storage and Stability

For optimal stability, adhere to the following storage conditions:

Form	Storage Condition	Duration
Solid	Desiccate at room temperature, protected from light. [2]	Up to 6 months. [2]
Solutions	Store in aliquots in tightly sealed vials at -20°C. [2]	Generally usable for up to one month. [2]

It is recommended to allow the product to equilibrate to room temperature for at least 60 minutes before opening the vial. Solutions should ideally be prepared and used on the same day.[\[2\]](#)

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